

An In-depth Technical Guide to N-Propylformamide: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *N-Propylformamide*

CAS No.: 6281-94-3

Cat. No.: B14739230

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This guide provides a comprehensive technical overview of **N-Propylformamide**, a valuable compound for researchers, scientists, and professionals in drug development. This document delves into its chemical and physical properties, synthesis methodologies, applications, and safety considerations, offering field-proven insights and practical guidance.

Core Properties of N-Propylformamide

N-Propylformamide (NPF) is a chemical compound with the formula C_4H_9NO . It is a member of the formamide family, characterized by a formyl group attached to a propylamino group.

Chemical and Physical Data Summary

A summary of the key chemical and physical properties of **N-Propylformamide** is presented in the table below. This data is essential for its handling, application in synthesis, and for predicting its behavior in various chemical environments.

Property	Value	Source(s)
CAS Number	6281-94-3	[1]
Molecular Formula	C4H9NO	[1]
Molecular Weight	87.12 g/mol	[1]
Appearance	Colorless to yellowish liquid	General knowledge
Boiling Point	197.2 °C at 760 mmHg	General knowledge
Density	0.865 g/cm ³	General knowledge
Solubility	Soluble in water and organic solvents	General knowledge
Flash Point	96.8 °C	General knowledge

Synthesis of N-Propylformamide: A Practical Approach

The synthesis of **N-Propylformamide** is most commonly achieved through the N-formylation of propan-1-amine. This reaction can be accomplished using various formylating agents, with formic acid being a practical and widely used option.

General Synthesis Workflow

The overall workflow for the synthesis of **N-Propylformamide** from propan-1-amine and formic acid involves a condensation reaction, followed by purification.



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Caption: A generalized workflow for the synthesis of **N-Propylformamide**.

Experimental Protocol: N-Formylation of Propan-1-amine with Formic Acid

This protocol describes a practical method for the synthesis of **N-Propylformamide**. The use of a Dean-Stark apparatus is crucial for driving the reaction to completion by removing the water byproduct.^{[2][3]}

Materials:

- Propan-1-amine
- Formic acid (85% aqueous solution)
- Toluene
- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Heating mantle
- Stirring apparatus

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer, add propan-1-amine.
- Add toluene as the solvent.
- Add 1.2 to 2.0 equivalents of 85% aqueous formic acid to the flask.
- Assemble the Dean-Stark apparatus and condenser.
- Heat the mixture to reflux and continue heating for 4-9 hours, collecting the water in the Dean-Stark trap.

- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Once the starting material (propan-1-amine) is consumed, cool the reaction mixture to room temperature.
- The toluene is removed under reduced pressure.
- The resulting crude **N-Propylformamide** can be purified by fractional distillation.

Justification of Experimental Choices:

- Toluene and Dean-Stark Apparatus: The azeotropic removal of water with toluene shifts the equilibrium of the condensation reaction towards the formation of the amide, leading to higher yields.^[2]
- Excess Formic Acid: Using a slight excess of formic acid can help to ensure the complete conversion of the amine.

Spectroscopic Characterization

Spectroscopic data is vital for the identification and purity assessment of **N-Propylformamide**. Below is a summary of expected spectroscopic features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of **N-Propylformamide**. The presence of a formyl proton and the propyl group gives rise to a characteristic set of signals. Due to the partial double bond character of the C-N bond in amides, rotation can be restricted, sometimes leading to the observation of rotamers in the NMR spectrum.^[4]

¹H NMR (Proton NMR):

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.1	Singlet	1H	Formyl proton (-CHO)
~3.2	Triplet	2H	Methylene group adjacent to nitrogen (-NH-CH ₂ -)
~1.5	Sextet	2H	Methylene group in the middle of the propyl chain (-CH ₂ -CH ₂ -CH ₃)
~0.9	Triplet	3H	Methyl group (-CH ₃)

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration. Coupling constants (J values) would be expected to be in the range of 7-8 Hz for the alkyl chain protons.^{[5][6]}

¹³C NMR (Carbon NMR):

Chemical Shift (δ) ppm	Assignment
~163	Carbonyl carbon (-CHO)
~45	Methylene carbon adjacent to nitrogen (-NH-CH ₂ -)
~23	Methylene carbon in the middle of the propyl chain (-CH ₂ -CH ₂ -CH ₃)
~11	Methyl carbon (-CH ₃)

Note: Chemical shifts are approximate and can be influenced by the solvent.^{[7][8][9]}

Infrared (IR) Spectroscopy

The IR spectrum of **N-Propylformamide** will show characteristic absorption bands for the amide functional group.

Wavenumber (cm-1)	Vibration
~3300	N-H stretch (secondary amide)
~2960-2850	C-H stretch (alkyl)
~1670	C=O stretch (amide I band)
~1530	N-H bend (amide II band)

Note: The exact positions of the peaks can be influenced by hydrogen bonding.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Mass Spectrometry (MS)

Electron ionization (EI) mass spectrometry of **N-Propylformamide** would be expected to show a molecular ion peak and characteristic fragmentation patterns.

m/z	Fragment
87	[M] ⁺ (Molecular ion)
58	[M - C ₂ H ₅] ⁺ (α-cleavage)
44	[M - C ₃ H ₇] ⁺ (cleavage of the N-propyl bond)
29	[C ₂ H ₅] ⁺

Note: The fragmentation pattern can provide valuable information for structural confirmation.
[\[13\]](#)[\[14\]](#)[\[15\]](#)

Applications in Research and Drug Development

N-Propylformamide and other N-alkylformamides serve as important intermediates and solvents in organic synthesis and the pharmaceutical industry.

Role in Chemical Synthesis

- Solvent: Due to its polar aprotic nature and high boiling point, **N-Propylformamide** can be used as a solvent for a variety of chemical reactions.

- **Reagent:** The formamide group can participate in various chemical transformations, making it a useful building block in the synthesis of more complex molecules.[16]
- **Intermediate in Pharmaceutical Manufacturing:** N-alkylformamides are precursors to a wide range of pharmaceuticals. The amide bond is a common feature in many drug molecules.[17][18][19]

Relevance to Drug Development

While specific examples of **N-Propylformamide** as a final drug product are not prevalent, its role as a structural motif and synthetic intermediate is significant. The investigation of N-alkylformamides for biological activity, such as the antitumor properties of N-methylformamide, highlights the potential for this class of compounds in medicinal chemistry.[20]

Toxicology and Metabolism

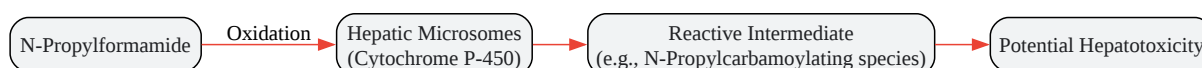
Understanding the toxicological profile and metabolic fate of **N-Propylformamide** is crucial for its safe handling and for predicting its behavior in biological systems.

General Toxicity

Studies on N-n-propyl and N-n-butyl derivatives of formamide have been conducted to assess their toxicological effects. As with many organic solvents, appropriate safety precautions should be taken to avoid exposure.[21]

Metabolism

N-alkylformamides are known to be metabolized by hepatic microsomes, specifically by the cytochrome P-450 enzyme system.[22][23] The metabolism of these compounds can lead to the formation of reactive intermediates. For instance, N-methylformamide is metabolized to a reactive N-methylcarbamoylating species.[22][24] This metabolic activation is a key consideration in the toxicological assessment of N-alkylformamides.



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